

# Physical properties of monoethyl tartrate (melting point, solubility)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Monoethyl tartrate*

Cat. No.: *B1433728*

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## A Technical Guide to the Physical Properties of Monoethyl Tartrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **monoethyl tartrate**, a key chiral building block in organic synthesis. The following sections detail its melting point and solubility, offering structured data, comprehensive experimental methodologies, and a logical workflow for its physical characterization.

## Core Physical Properties

**Monoethyl tartrate** is a white, crystalline organic compound. A summary of its key physical properties is presented below.

## Data Presentation

Property	Value	Solvents
Melting Point	90 °C	Not Applicable
Solubility	Soluble	Water, Alcohol
Insoluble	Ether	

# Experimental Protocols

The following sections describe detailed methodologies for the determination of the physical properties of **monoethyl tartrate**.

## Melting Point Determination

The melting point of **monoethyl tartrate** can be determined using the capillary method with a melting point apparatus.[1][2][3]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[1]
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of dry **monoethyl tartrate** is finely powdered using a mortar and pestle. The open end of a capillary tube is pressed into the powder. The tube is then inverted and tapped gently to pack the powder into the sealed end, aiming for a sample height of 2-3 mm.[2]
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus. The thermometer is positioned correctly according to the apparatus's instructions.
- Approximate Melting Point Determination: A rapid heating rate (approximately 10-20 °C per minute) is used to get a preliminary, approximate melting point range. This helps in setting the parameters for a more accurate measurement.[1]
- Accurate Melting Point Determination: A fresh sample is prepared in a new capillary tube. The apparatus is heated to a temperature about 20 °C below the approximate melting point. The heating rate is then slowed to 1-2 °C per minute as the melting point is approached.[1]

- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. For a pure compound like **monoethyl tartrate**, this range should be narrow, typically within 1-2 °C.[1][2]

## Solubility Determination

The solubility of **monoethyl tartrate** in water, alcohol, and ether can be determined through systematic qualitative analysis.

Apparatus:

- Test tubes and rack
- Graduated cylinders or pipettes
- Spatula
- Vortex mixer (optional)

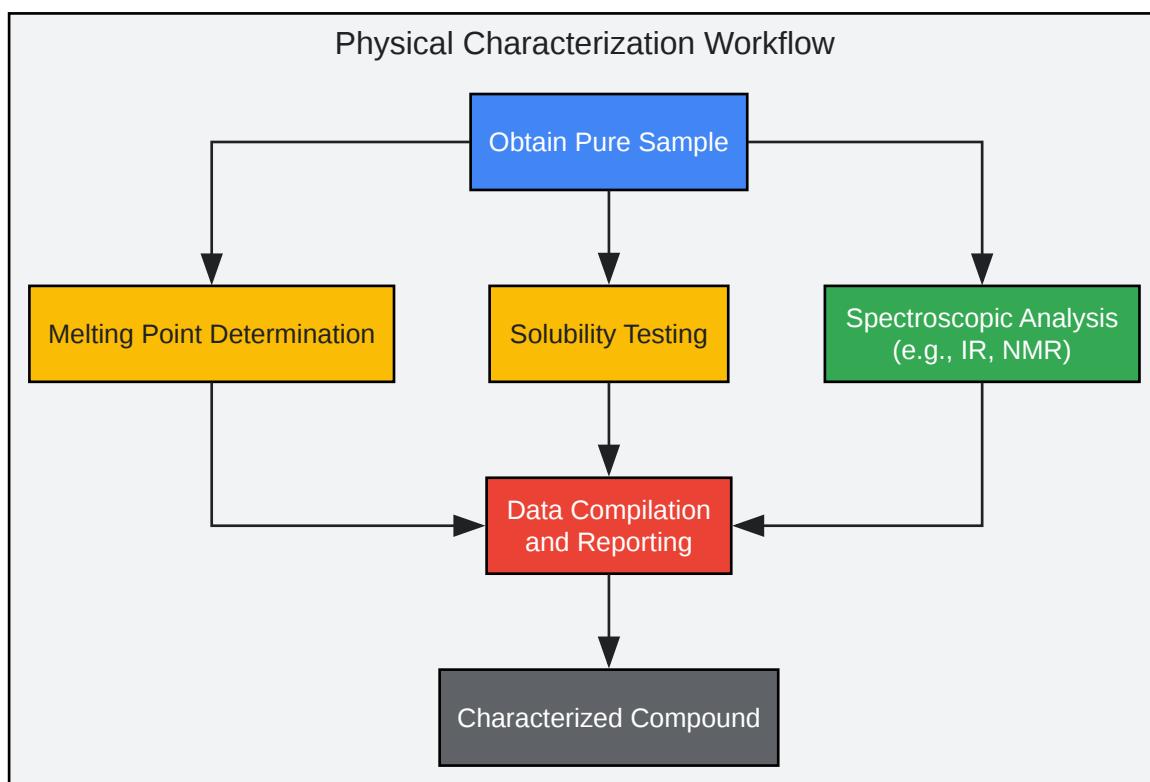
Procedure:

- Sample Preparation: A small, measured amount of **monoethyl tartrate** (e.g., 10 mg) is placed into three separate, clean, and dry test tubes.
- Solvent Addition: To the first test tube, a measured volume of deionized water (e.g., 1 mL) is added. To the second, the same volume of alcohol (e.g., ethanol or methanol) is added. To the third, the same volume of diethyl ether is added.
- Mixing: Each test tube is agitated vigorously (e.g., by flicking or using a vortex mixer) for a set period (e.g., 1-2 minutes) to ensure thorough mixing.
- Observation: The tubes are allowed to stand, and the contents are observed.
  - Soluble: The solid completely dissolves, forming a clear solution.
  - Partially Soluble: A significant portion of the solid dissolves, but some remains undissolved.

- Insoluble: The solid does not appear to dissolve.
- Reporting: The solubility is recorded for each solvent. For more quantitative results, the amount of solvent required to dissolve a specific mass of the solute can be determined.

## Mandatory Visualization

The following diagram illustrates a general workflow for the physical characterization of a chemical compound like **monoethyl tartrate**.



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Caption: Workflow for the physical characterization of a chemical compound.

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